

Application Notes and Protocols for Terbutryn in Freshwater Algal Bloom Control

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Compound of Interest

Compound Name: Terbutryn

Cat. No.: B1682747

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Introduction

Terbutryn is a selective, systemic herbicide belonging to the triazine class.^{[1][2]} It functions as a potent inhibitor of photosynthesis, making it effective against a broad spectrum of submerged and floating macrophytes, as well as algae and cyanobacteria in various water bodies, including lakes and ponds.^[1] Its mechanism of action involves the blockage of the electron transport chain at photosystem II. This document provides detailed application notes and protocols for the use of **terbutryn** in controlling algal blooms in freshwater ponds for research purposes. It also includes information on its efficacy, non-target toxicity, and regulatory status.

Disclaimer: The use of **terbutryn** for aquatic applications is subject to regional regulations. In the United States, it is not approved by the Environmental Protection Agency (EPA) for use in fish ponds, and many product registrations have been canceled.^{[2][3]} However, it is registered for aquatic weed control in other regions, such as Great Britain.^[3] Users are responsible for complying with all local, state, and federal regulations regarding the use of this chemical.

Efficacy of Terbutryn on Freshwater Algae and Cyanobacteria

Terbutryn has demonstrated high toxicity to a variety of freshwater algae and cyanobacteria. The 50% inhibitory concentration (IC₅₀) values, which represent the concentration of a

substance that inhibits a biological process by 50%, are summarized in the table below.

Target Organism	IC50 (mg/L)	Exposure Time	Reference
Desmodesmus communis (Green Algae)	0.012	72 hours	[1]
Chlorella kessleri (Green Algae)	0.188	72 hours	[1]
Anabaena sp. (Cyanobacteria)	0.666	72 hours	[1]
Skeletonema costatum	0.00091	9 days	[1]
Dolichospermum flos-aquae	0.0034	7 days	[1]

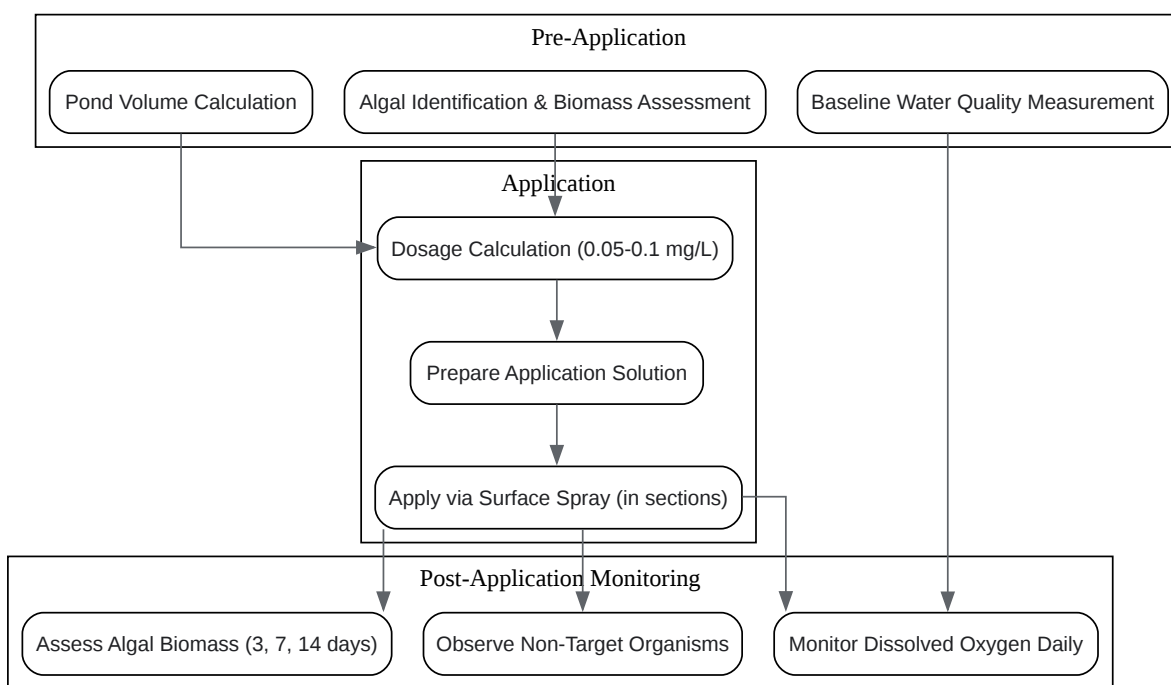
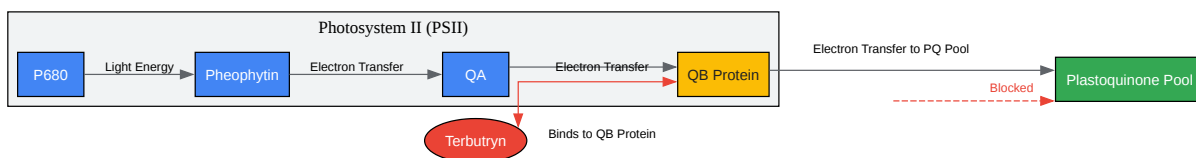
Non-Target Toxicity of Terbutryn

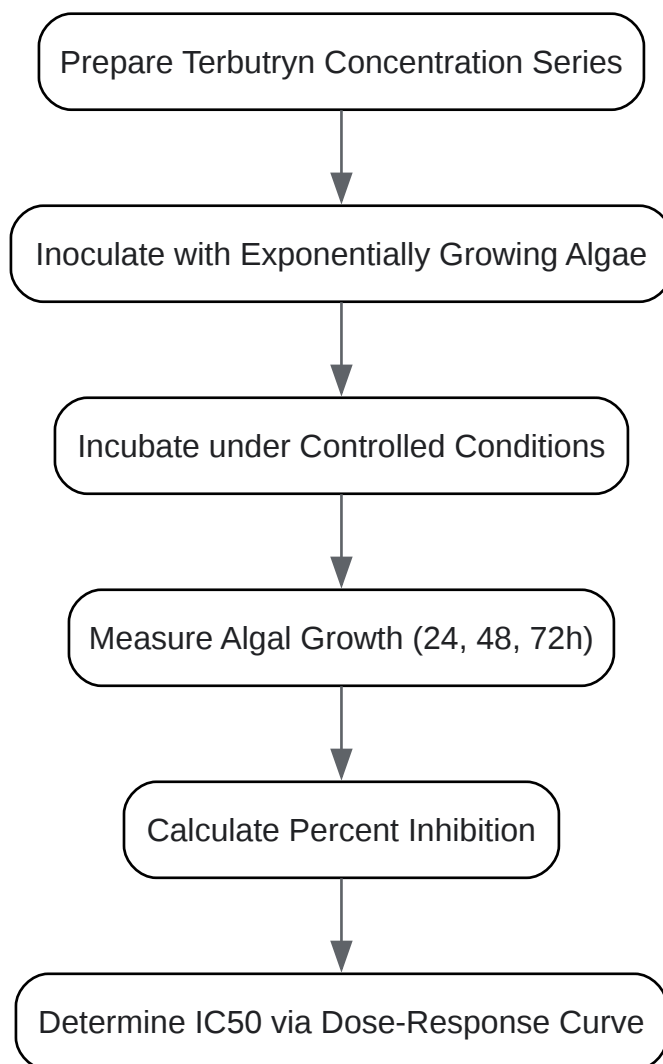
While effective against algae, **terbutryn** also poses a risk to non-target aquatic organisms. It is classified as moderately toxic to fish and cladocerans.[\[1\]](#) The 50% lethal concentration (LC50) and 50% effective concentration (EC50) values for several non-target species are presented below.

Non-Target Organism	LC50/EC50 (mg/L)	Exposure Time	Reference
Oncorhynchus mykiss (Rainbow Trout)	3.0	96 hours	[2]
Lepomis macrochirus (Bluegill Sunfish)	4.0	96 hours	[2]
Cyprinus carpio (Carp)	4.0	96 hours	[1][2]
Perca sp. (Perch)	4.0	96 hours	[2]
Danio rerio (Zebrafish) - Juvenile	5.71	96 hours	[4]
Danio rerio (Zebrafish) - Embryonic	8.04	144 hours	[4]
Poecilia reticulata (Guppy) - Juvenile	2.85	96 hours	[4]
Daphnia magna (Cladoceran)	7.1	48 hours	[1]

Mechanism of Action: Photosystem II Inhibition

Terbutryn inhibits photosynthesis by targeting Photosystem II (PSII) in the chloroplasts of algal and plant cells.[5] It binds to the QB protein, a key component of the electron transport chain, thereby blocking the transfer of electrons to the plastoquinone (PQ) pool.[5] This disruption of electron flow halts the production of ATP and NADPH, which are essential for carbon fixation, ultimately leading to cell death.





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